

Physical properties of 1,3-Cyclohexadiene (boiling point, density)

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Compound of Interest

Compound Name: 1,3-Cyclohexadiene

Cat. No.: B119728

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An In-depth Technical Guide to the Physical Properties of **1,3-Cyclohexadiene**

Introduction

1,3-Cyclohexadiene (CAS No: 592-57-4) is a cyclic diene with the molecular formula C_6H_8 . It is a colorless, flammable liquid that serves as a valuable building block in organic synthesis and is utilized in various research applications, including proteomics. A thorough understanding of its physical properties, such as boiling point and density, is crucial for its handling, application, and the design of experimental protocols. This guide provides a detailed overview of these key physical characteristics, methodologies for their determination, and logical workflows for these experimental procedures.

Quantitative Physical Properties

The physical properties of **1,3-Cyclohexadiene** are well-documented. The following table summarizes its boiling point and density.

| Physical Property | Value | Conditions |
|-------------------|------------|-------------|
| Boiling Point | 80-81 °C | At 760 mmHg |
| Density | 0.841 g/mL | At 25 °C |

Table 1: Summary of the physical properties of **1,3-Cyclohexadiene**.^{[1][2][3][4][5]}

Experimental Protocols

Accurate determination of the physical properties of a substance like **1,3-Cyclohexadiene** is fundamental in a laboratory setting. Below are detailed experimental protocols for determining its boiling point and density.

Boiling Point Determination via the Capillary Method

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[6] A common and effective method for determining the boiling point of a small quantity of liquid is the capillary method.^{[7][8]}

Materials:

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)
- Clamp and stand
- Sample of **1,3-Cyclohexadiene**

Procedure:

- A small amount of **1,3-Cyclohexadiene** is placed into the small test tube.
- A capillary tube, which has been sealed at one end, is placed into the test tube with the open end submerged in the liquid.^[7]
- The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The entire assembly is placed in a heating apparatus.
- The apparatus is heated slowly and evenly.^[7]

- As the temperature rises, a stream of bubbles will be observed emerging from the open end of the capillary tube.
- The heating is stopped, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.^[9] This is the point where the vapor pressure of the liquid equals the atmospheric pressure.

Density Determination

Density is a fundamental physical property defined as the mass of a substance per unit volume. For a liquid such as **1,3-Cyclohexadiene**, density can be determined by measuring its mass and volume.

Materials:

- Graduated cylinder or a pycnometer (specific gravity bottle) for more precise measurements
- Electronic balance
- Thermometer
- Sample of **1,3-Cyclohexadiene**

Procedure:

- The mass of a clean, dry graduated cylinder (or pycnometer) is measured using an electronic balance.
- A known volume of **1,3-Cyclohexadiene** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.^[10]
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass of the cylinder and the liquid.^[10]
- The temperature of the liquid is recorded as density is temperature-dependent.

- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- For higher accuracy, the procedure can be repeated multiple times, and the average density is calculated.[10]

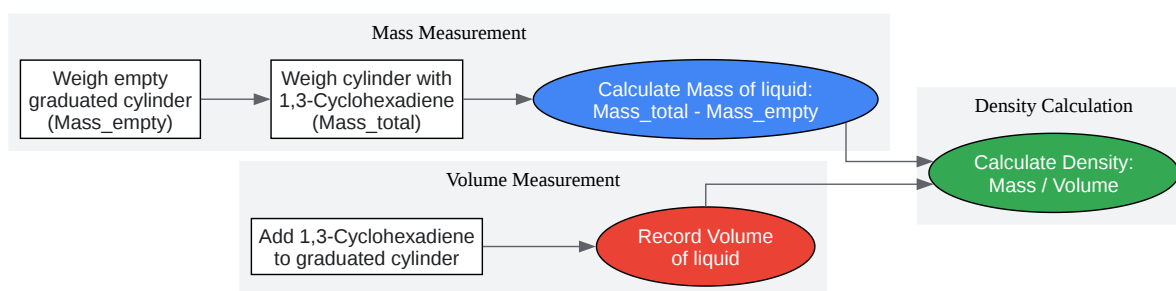
Visualized Experimental Workflows

The following diagrams, generated using Graphviz, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination.



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